

Application Notes and Protocols for In Vitro Assays Using 17-Methyltetracosanoyl-CoA

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Compound of Interest

Compound Name: 17-Methyltetracosanoyl-CoA

Cat. No.: B15547280

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Introduction

17-Methyltetracosanoyl-CoA is a branched-chain very-long-chain fatty acyl-CoA. Molecules of this class are increasingly recognized for their roles in cellular signaling and metabolism. Notably, branched-chain fatty acyl-CoAs have been identified as high-affinity ligands for the Peroxisome Proliferator-Activated Receptor alpha (PPAR α), a key regulator of lipid metabolism. [1][2] This document provides detailed protocols for in vitro assays to investigate the biological activity of **17-Methyltetracosanoyl-CoA**, focusing on its interaction with PPAR α .

Data Presentation

The following tables summarize hypothetical quantitative data for **17-Methyltetracosanoyl-CoA** based on typical results for similar branched-chain fatty acyl-CoAs.

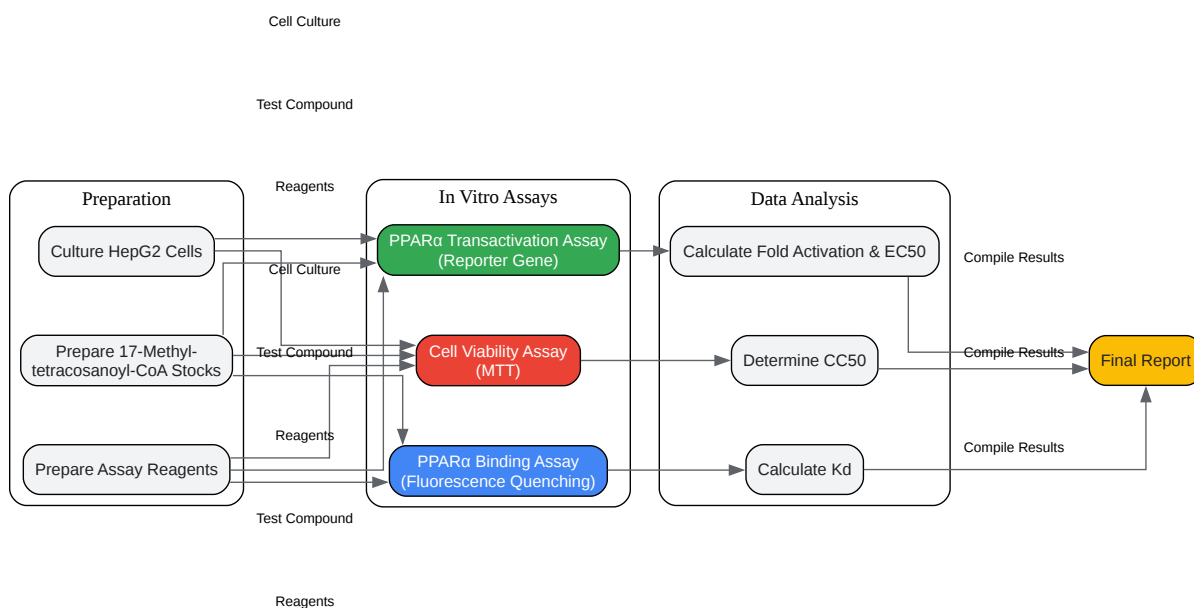
Table 1: Binding Affinity of Fatty Acyl-CoAs to PPAR α

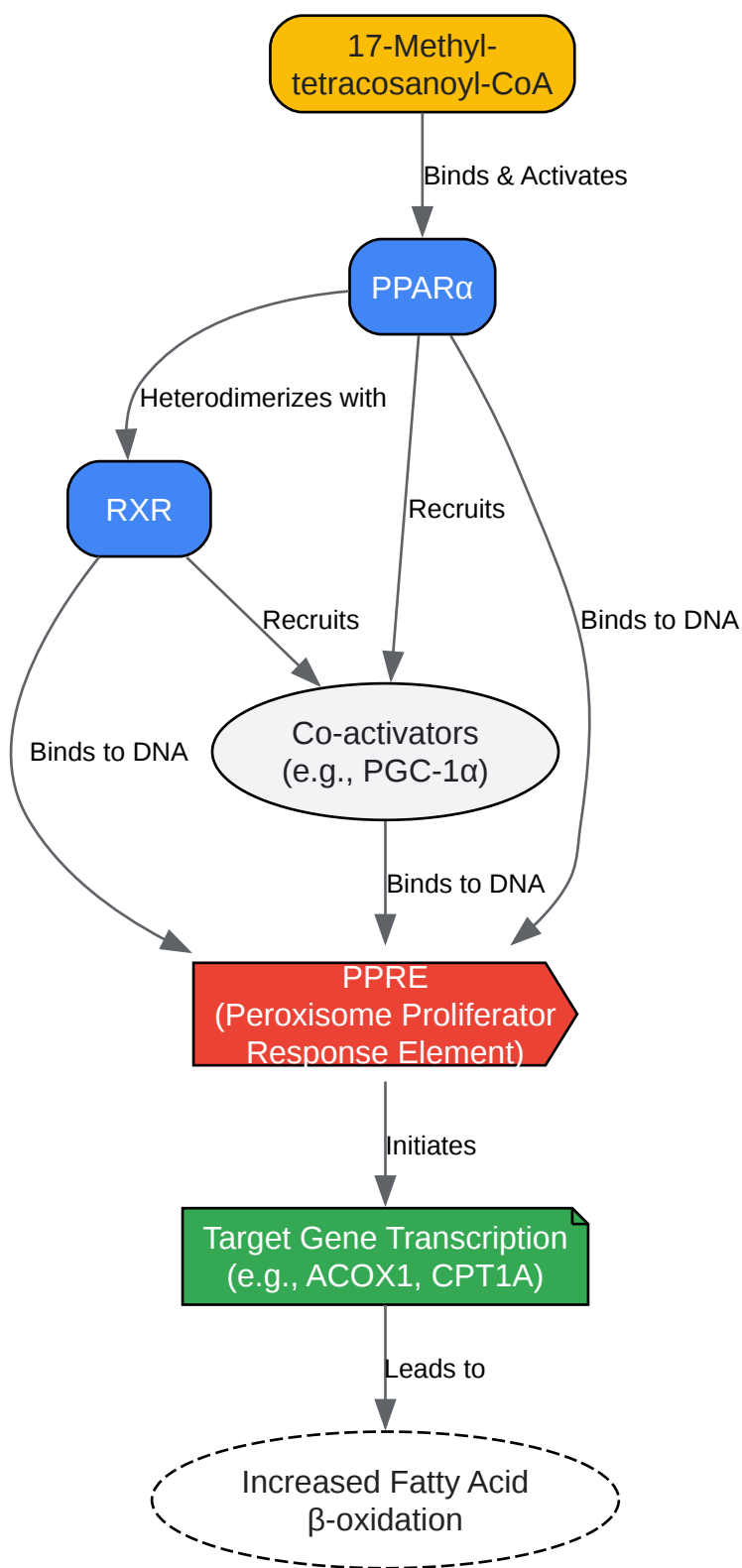
Compound	Dissociation Constant (Kd) (nM)	Assay Method
17-Methyltetracosanoyl-CoA	15	Fluorescence Quenching
Phytanoyl-CoA (Reference)	10	Fluorescence Quenching
Palmitoyl-CoA (Reference)	50	Fluorescence Quenching

Table 2: PPAR α Transactivation Activity in HepG2 Cells

Compound (at 10 μ M)	Fold Activation (vs. Vehicle)	EC50 (μ M)	Assay Method
17-Methyltetracosanoyl-CoA	8.5	2.5	Dual-Luciferase Reporter Assay
WY-14643 (Positive Control)	12.0	0.5	Dual-Luciferase Reporter Assay
17-Methyltetracosanoic Acid	2.1	> 50	Dual-Luciferase Reporter Assay

Mandatory Visualizations





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References

- 1. Very-Long-Chain and Branched-Chain Fatty Acyl-CoAs are High Affinity Ligands for the Peroxisome Proliferator-Activated Receptor α (PPAR α) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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